

A Technical Guide to the Physical Characteristics of 3-m-Tolylpropanoic Acid

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Compound of Interest

Compound Name: 3-(3-Methylphenyl)propionic acid

Cat. No.: B042953

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical characteristics of 3-m-Tolylpropanoic acid, with a particular focus on its melting point. The information is presented in a structured format to facilitate its use in research and development settings.

Core Physical Properties

3-m-Tolylpropanoic acid, also known as 3-(3-Methylphenyl)propanoic acid, is a solid organic compound. Its fundamental physical and chemical properties are summarized in the table below.

| Property | Value | Source |
|-------------------|---|-----------|
| Molecular Formula | C10H12O2 | |
| Molecular Weight | 164.20 g/mol | |
| Appearance | White crystalline powder or fused solid, Off-White to Pale Yellow Solid | [1] |
| Melting Point | 37.5-46.5 °C, 39-42 °C (lit.), 42-44 °C | [1][2][3] |

Melting Point Determination: Experimental Protocol

The melting point of a solid organic compound is a critical physical property for identification and purity assessment. The following is a detailed methodology for its determination using the capillary tube method.

Apparatus:

- Melting point apparatus or Thiele tube setup
- Glass capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Spatula

Procedure:

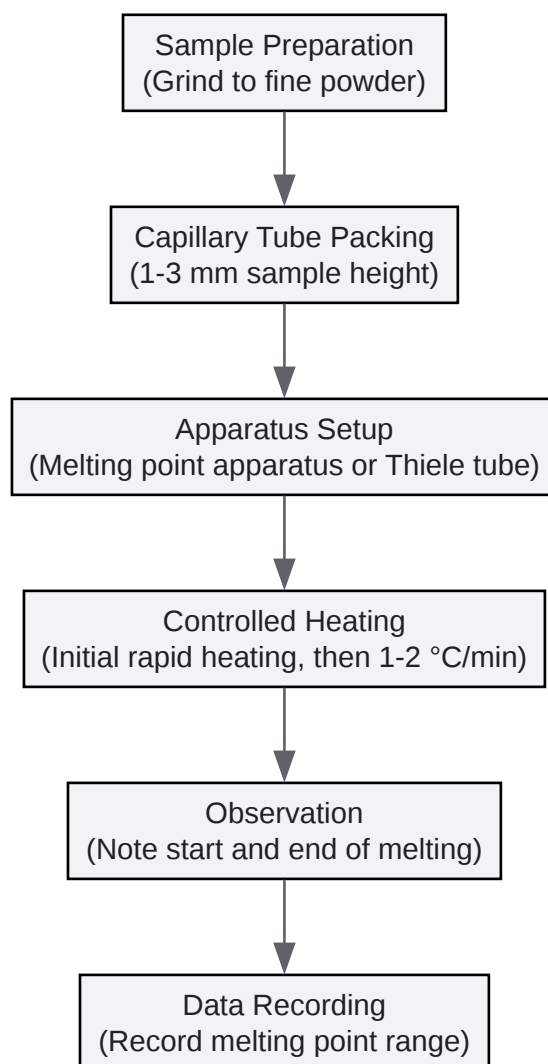
- **Sample Preparation:** A small amount of the 3-m-Tolylpropanoic acid sample is finely ground into a powder using a mortar and pestle.[4]
- **Capillary Tube Packing:** The open end of a glass capillary tube is dipped into the powdered sample. The tube is then gently tapped on a hard surface to pack the sample into the sealed end, aiming for a sample height of 1-3 mm.[4][5]
- **Apparatus Setup:**
 - **Melting Point Apparatus:** The packed capillary tube is inserted into the sample holder of the melting point apparatus, and the thermometer is placed in its designated port.[6]
 - **Thiele Tube:** The capillary tube is attached to a thermometer using a rubber band or thread, ensuring the sample is aligned with the thermometer bulb. The assembly is then immersed in the oil of the Thiele tube.[5]
- **Heating:** The apparatus is heated at a controlled rate. An initial rapid heating can be employed to approach the expected melting point, followed by a slower heating rate of

approximately 1-2 °C per minute near the melting range to ensure accuracy.[4][6]

- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[4][7]
- **Purity Assessment:** A sharp melting point range of 0.5-1.0°C is indicative of a pure compound. Impurities will typically cause a depression and broadening of the melting point range.

Experimental Workflow

The following diagram illustrates the general workflow for the determination of the melting point of an organic solid.



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Caption: Workflow for Melting Point Determination.

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